

Safe Disposal of Chlorocyclohexane: A Procedural Guide

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Compound of Interest

Compound Name: Chlorocyclohexane

Cat. No.: B146310

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The proper disposal of **chlorocyclohexane** is a critical aspect of laboratory safety and environmental responsibility. As a halogenated organic compound, it is classified as hazardous waste and requires specific handling procedures to mitigate risks to personnel and the environment. Adherence to these guidelines is essential for researchers, scientists, and drug development professionals to ensure compliance with safety regulations and to foster a secure working environment.

Immediate Safety and Handling Precautions

Before handling **chlorocyclohexane** for any purpose, including disposal, it is imperative to be familiar with its hazards. **Chlorocyclohexane** is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It is also toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE): Always handle **chlorocyclohexane** and its waste within a certified chemical fume hood to minimize inhalation exposure.[3][4] The following minimum PPE is required:

- **Eye Protection:** Wear safety glasses with side shields or chemical splash goggles. A face shield is recommended if there is a significant splash hazard.[1][2]
- **Hand Protection:** Use chemical-resistant gloves. Suitable materials include fluorinated rubber for full contact or nitrile rubber for splash contact.[2]

- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data and hazard information for **chlorocyclohexane**, compiled from safety data sheets.

Parameter	Value/Information	Source/Comment
Chemical Formula	C ₆ H ₁₁ Cl	[5]
Molecular Weight	118.60 g/mol	[1]
Physical State	Liquid	[1] [5]
Boiling Point	142 °C / 287.6 °F	[5]
Flash Point	33 °C / 91.4 °F	[1]
Vapor Pressure	7 hPa at 20 °C	[2]
Water Solubility	0.4 g/l at 20 °C	[2]
GHS Hazard Statements	H226: Flammable liquid and vapor. [5] H315: Causes skin irritation. [5] H319: Causes serious eye irritation. [5] H411: Toxic to aquatic life with long lasting effects.	Classification under the Globally Harmonized System.
Disposal Consideration	Must be disposed of as hazardous waste by a licensed disposal company. [2] Do not let product enter drains. [2]	Environmental and regulatory requirement.

Operational Protocol for Chlorocyclohexane Disposal

This protocol details the required step-by-step methodology for the safe collection and disposal of **chlorocyclohexane** waste in a laboratory setting.

Materials:

- Designated hazardous waste container (HD Polyethylene recommended).[4][6]
- Hazardous waste labels/tags.
- Secondary containment bin.
- Required PPE (see above).
- Chemical fume hood.

Procedure:

- Waste Segregation (Critical):
 - **Chlorocyclohexane** is a halogenated organic solvent.[7]
 - NEVER mix halogenated waste with non-halogenated organic waste.[3][7] Keeping these waste streams separate is crucial for proper treatment and can significantly reduce disposal costs.[3]
 - Do not mix **chlorocyclohexane** waste with other waste categories such as acids, bases, or oxidizers.[3][4]
- Container Preparation:
 - Select a chemically compatible waste container in good condition, free of leaks, with a secure, tight-fitting lid.[3][4] The use of metal safety cans is not recommended as halogenated solvents can degrade to form acids that corrode metal.[4]
 - Before adding any waste, affix a hazardous waste tag to the container.[3]
- Waste Accumulation:

- Conduct all transfers of **chlorocyclohexane** waste inside a certified chemical fume hood.
[3]
- As waste is added, update the hazardous waste tag with the chemical name ("**Chlorocyclohexane**") and its estimated percentage or volume.[3]
- Keep the container tightly closed when not in use.[1][2]
- Do not overfill the container. Leave at least 5% of the volume as headspace to allow for thermal expansion.[3]
- Storage of Waste Container:
 - Store the waste container in a designated Satellite Accumulation Area (SAA).
 - The container must be stored in secondary containment, such as a large, chemically resistant tub, to contain any potential leaks.[3]
 - Store the container away from incompatible materials, direct sunlight, and sources of heat or ignition.[3][4] The storage area must be cool and well-ventilated.[1][3]
- Requesting Disposal:
 - Once the container is full or you are finished generating this waste stream, arrange for a pickup through your institution's Environmental Health and Safety (EHS) department.
 - Ensure the hazardous waste tag is complete and legible before pickup.

Emergency Procedures: Spill Management

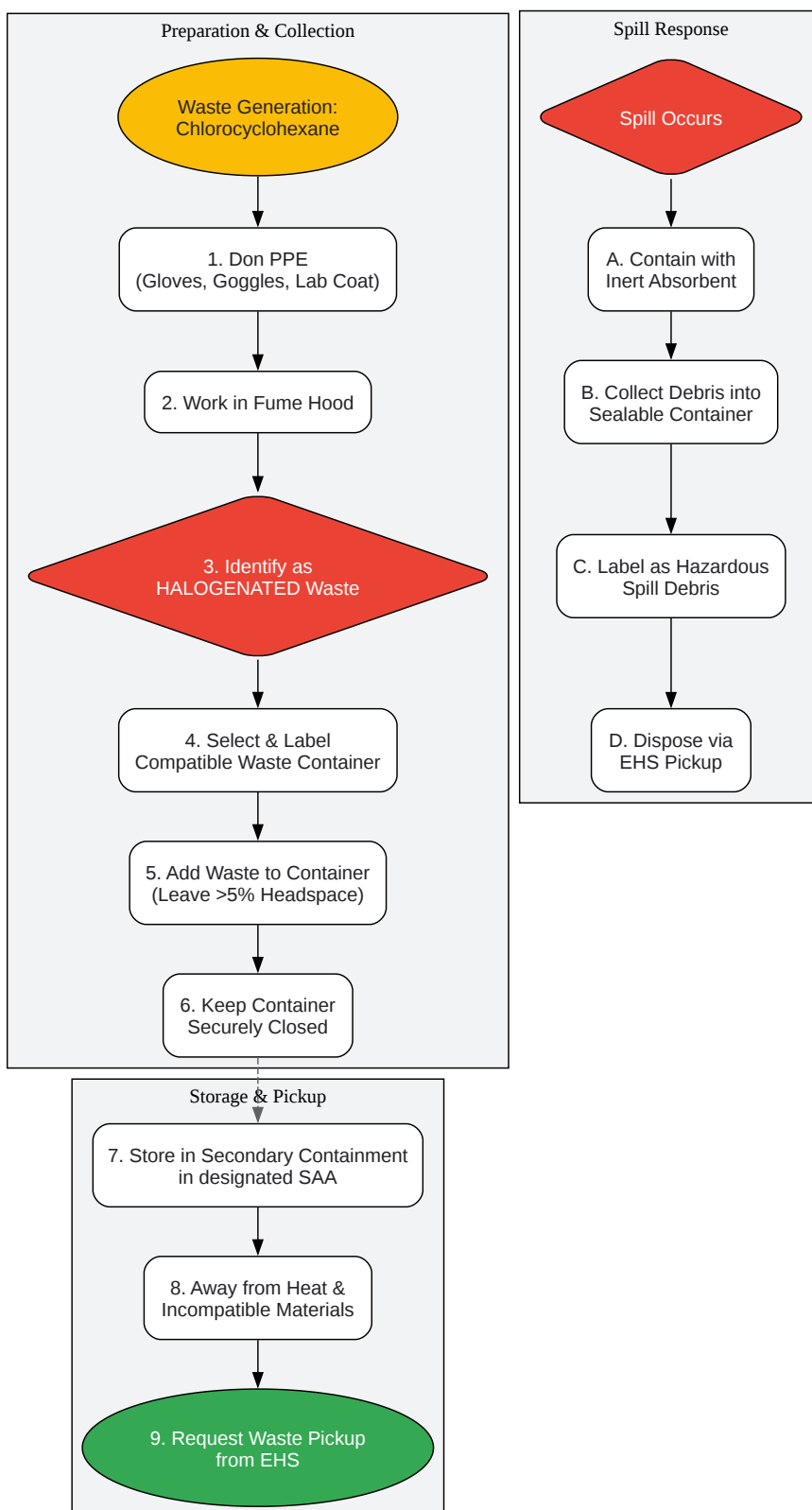
In the event of a **chlorocyclohexane** spill, immediate and proper response is crucial to prevent exposure and environmental contamination.

- Ensure Ventilation: If the spill occurs outside a fume hood, evacuate the immediate area. Ensure the area is well-ventilated.[2][3]
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad to contain and absorb the liquid.[3]

- **Collect Absorbed Material:** Carefully collect the contaminated absorbent material using spark-proof tools.^[1] Place it into a sealable, leak-proof container (e.g., a heavy-duty plastic bag or a designated solid waste container).^[3]
- **Label as Hazardous Waste:** Clearly label the container with a hazardous waste tag, identifying the contents as "Spill Debris containing **Chlorocyclohexane**."^[3]
- **Decontaminate:** Clean the spill area as appropriate.
- **Dispose:** Manage the sealed container of spill debris as hazardous waste according to the protocol outlined above.

Disposal Workflow Visualization

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **chlorocyclohexane** waste.



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Caption: Decision workflow for the disposal of **chlorocyclohexane**.

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